

A Comparative Guide to RXFP1 Agonist Effects in Diverse Cell Lines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *RXFP1 receptor agonist-1*

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This guide provides an objective comparison of the performance of key RXFP1 agonists, the endogenous peptide ligand relaxin (specifically, recombinant human relaxin-2, or serelaxin) and the small-molecule agonist ML290, across various cell lines. The information presented is supported by experimental data from published studies, offering insights into their differential signaling and functional effects.

Data Presentation: Quantitative Comparison of RXFP1 Agonist Activity

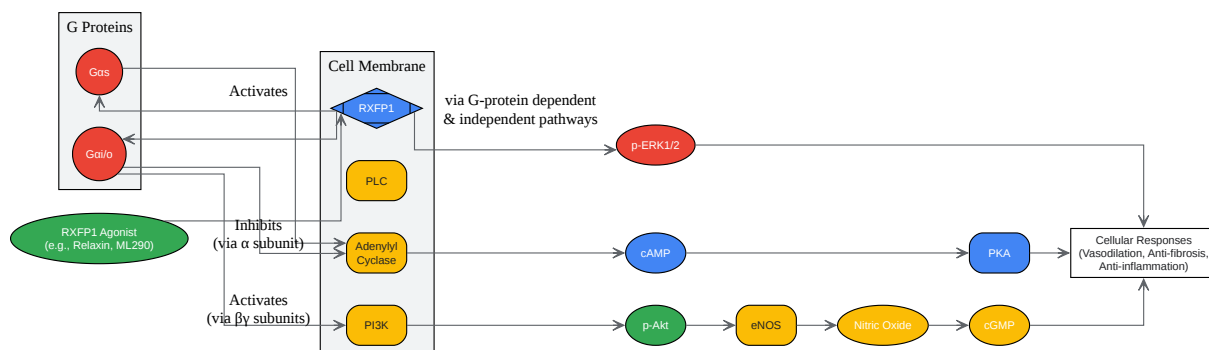
The following table summarizes the potency (pEC₅₀) of H2 relaxin and ML290 in stimulating cAMP production, a primary signaling event upon RXFP1 activation, in different cell line models. This data highlights the variability in agonist response depending on the cellular context and receptor expression levels.

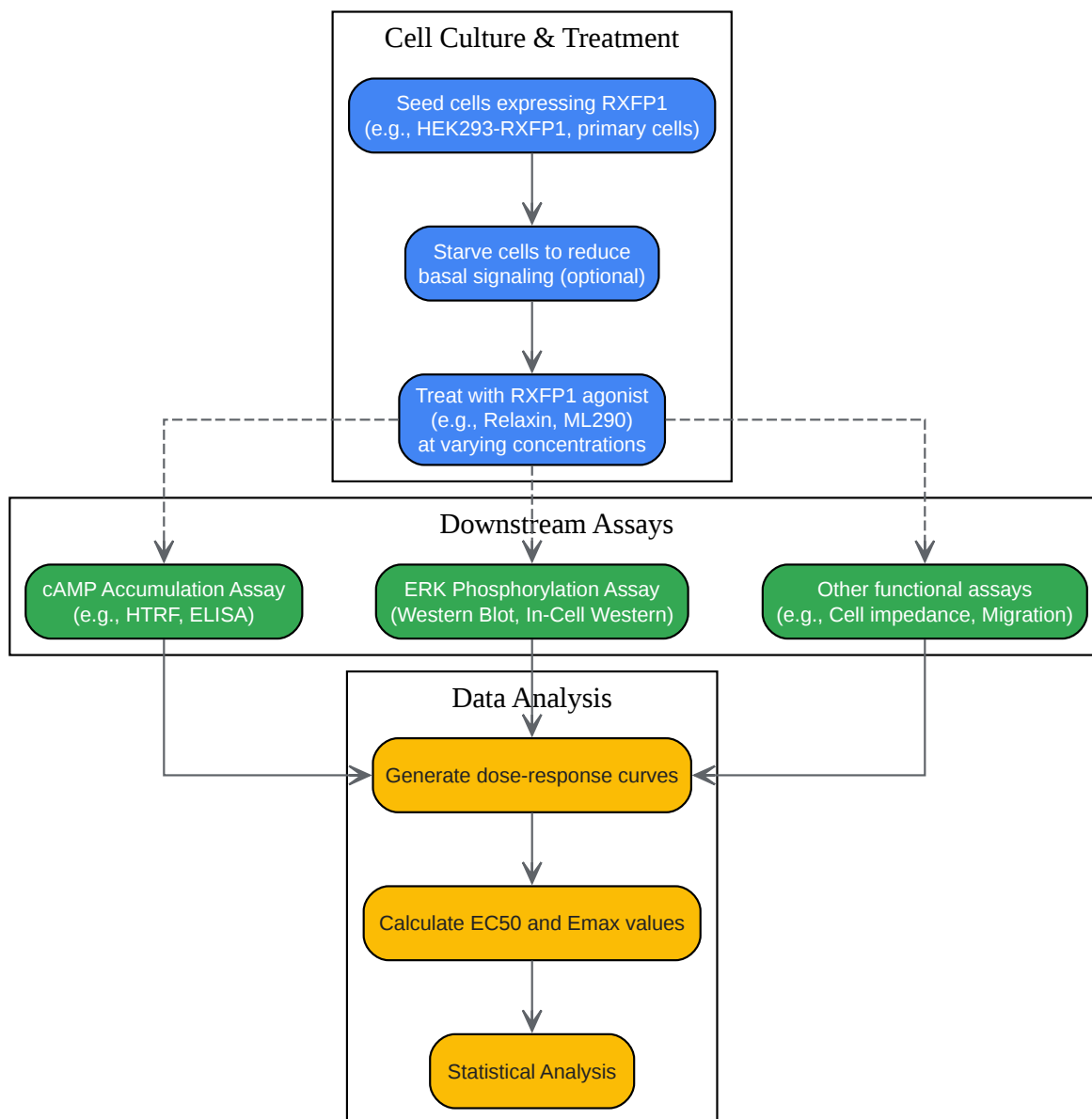
Cell Line	Receptor Expression	Agonist	pEC50 for cAMP Accumulation	Reference
HEK293-RXFP1	Recombinant (Human)	H2 Relaxin	10.3 ± 0.1	[1]
ML290	6.4 ± 0.1	[1]		
HEK293 (transient)	Recombinant (Human)	H2 Relaxin	9.7 - 11.3 (dependent on expression level)	[2]
ML290	5.1 (at 5% v/v BacMam)	[2]		
THP-1	Endogenous (Human)	ML290	~2-fold lower than in HEK293-RXFP1	[3]
LX-2 (hepatic stellate)	Endogenous (Human)	H2 Relaxin	9.0	[2]
ML290	4.0	[2]		
hHSCs (primary hepatic stellate cells)	Endogenous (Human)	H2 Relaxin	9.0	[2]
ML290	5.8	[2]		
Human Cardiac Fibroblasts (HCFs)	Endogenous (Human)	H2 Relaxin	9.6 ± 0.7 (for cGMP)	[4]
ML290	7.5 ± 0.3 (for cGMP)	[4]		
Human Vascular Cells	Endogenous (Human)	ML290	~10x more potent for cGMP vs. cAMP	[1][4]

Note: pEC50 is the negative logarithm of the molar concentration of an agonist that produces 50% of the maximal possible effect. Higher values indicate greater potency. Data are presented as mean $\pm$ SEM where available.

Signaling Pathway Diagrams

The following diagrams illustrate the key signaling pathways activated by RXFP1 agonists and a typical experimental workflow for their validation.





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Phone: (601) 213-4426

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